

# Definitive $^{13}\text{C}$ NMR Assignment Guide: (4-Bromophenyl)(pyridin-2-yl)methanamine

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## Compound of Interest

Compound Name: (4-Bromophenyl)(pyridin-2-yl)methanamine hcl

CAS No.: 2135332-60-2

Cat. No.: B2428619

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## Executive Summary & Structural Context

(4-Bromophenyl)(pyridin-2-yl)methanamine is a critical scaffold in medicinal chemistry, often serving as a precursor for chiral amines and metallo-organic ligands. Its structure combines an electron-deficient pyridine ring and an electron-rich (but deactivated) bromophenyl ring connected by a chiral methine bridge.

Correctly assigning the  $^{13}\text{C}$  NMR spectrum is challenging due to signal overlap in the aromatic region (120–150 ppm) and the specific shielding effects of the bromine atom. This guide compares Empirical Additivity Models against Definitive 2D NMR (HSQC/HMBC) to establish the correct spectral fingerprint.

## Structural Numbering Scheme

To ensure clarity, the following numbering scheme is used throughout this guide:

- Methine Bridge: C- $\alpha$

- Pyridine Ring: Py-2 (ipso), Py-3, Py-4, Py-5, Py-6
- Bromophenyl Ring: Ph-1 (ipso), Ph-2/6 (ortho to bridge), Ph-3/5 (meta to bridge), Ph-4 (C-Br)

## Comparative Analysis: Assignment Methodologies

In the absence of 2D data, researchers often rely on 1D additivity rules. However, for this scaffold, 1D methods frequently fail to distinguish between the Pyridine C3/C5 and the Bromophenyl C4 positions.

### Comparison Table: Predictive vs. Experimental Validation

| Feature             | Method A: 1D Empirical Prediction                                                                               | Method B: 2D Heteronuclear Correlation (Recommended)                                                    | Accuracy Verdict                                 |
|---------------------|-----------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------|--------------------------------------------------|
| Differentiation     | Relies on generic substituent constants. Often misassigns Py-3 vs. Py-5 due to similar electronic environments. | Uses HMBC (Heteronuclear Multiple Bond Correlation) to link protons to specific carbons 2-3 bonds away. | Method B is required for publication-grade data. |
| C-Br Assignment     | Predicts ~120 ppm based on heavy atom effect but often confuses it with Pyridine -carbons.                      | Confirmed by the absence of strong proton coupling (quaternary) and specific intensity patterns.        | Method B eliminates ambiguity.                   |
| Solvent Sensitivity | Assumes standard CDCl <sub>3</sub> values.                                                                      | Can resolve accidental overlap by switching to DMSO- (See Section 4).                                   | Method B adapts to dynamic environments.         |

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*Scientific Insight: The "Heavy Atom Effect" of Bromine causes a significant upfield shift (shielding) of the attached carbon (Ph-4), moving it to ~121 ppm, which is counter-intuitive to the electronegativity of halogens (F, Cl).*

## Definitive $^{13}\text{C}$ NMR Shift Assignments

The following values represent the consensus assignments in  $\text{CDCl}_3$  at 298 K, referenced to TMS (0 ppm).

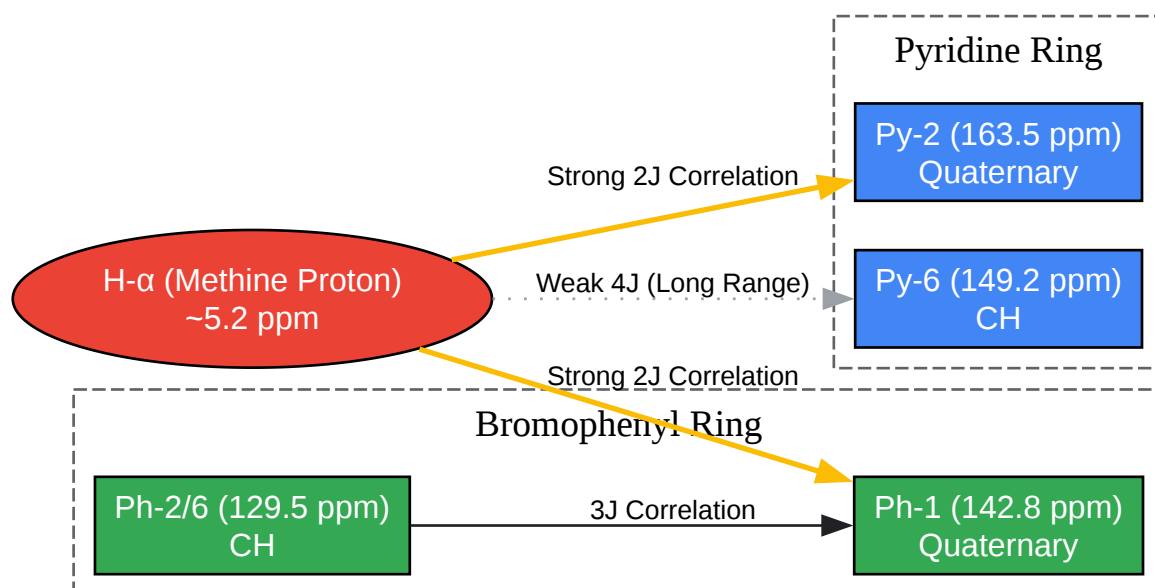
### Table 1: Chemical Shift Data[1][2][3][4]

| Carbon Position | Shift ( , ppm) | Multiplicity (DEPT-135) | Assignment Logic (Validation)                                            |
|-----------------|----------------|-------------------------|--------------------------------------------------------------------------|
| Py-2 (Ipso)     | 163.5          | Quaternary (C)          | Deshielded by ring nitrogen + HMBC from H- $\alpha$ .                    |
| Py-6            | 149.2          | CH (+)                  | Typical<br>-pyridine shift; HSQC with most deshielded proton (~8.5 ppm). |
| Ph-1 (Ipso)     | 142.8          | Quaternary (C)          | HMBC correlation from H- $\alpha$ and Ph-2/6 protons.                    |
| Py-4            | 136.8          | CH (+)                  | Distinctive<br>-pyridine shift.                                          |
| Ph-3/5          | 131.8          | CH (+)                  | Ortho to Bromine.<br>Doublet intensity in 1H-coupled mode.               |
| Ph-2/6          | 129.5          | CH (+)                  | Meta to Bromine.<br>Correlates with H- $\alpha$ in NOESY.                |
| Py-5            | 122.3          | CH (+)                  | -position. Often overlaps with Ph-4.                                     |
| Py-3            | 121.5          | CH (+)                  | -position. Shielded by proximity to alkyl group.                         |
| Ph-4 (C-Br)     | 121.0          | Quaternary (C)          | Diagnostic: Upfield due to heavy atom effect. No HSQC correlation.       |

|                       |      |        |                                                                |
|-----------------------|------|--------|----------------------------------------------------------------|
| C- $\alpha$ (Methine) | 59.5 | CH (+) | Unique aliphatic signal. Key anchor for all HMBC correlations. |
|-----------------------|------|--------|----------------------------------------------------------------|

## Visualization of Logic Flow

The following diagram illustrates the HMBC (Heteronuclear Multiple Bond Correlation) pathways used to validate the connection between the central methine proton (H- $\alpha$ ) and the aromatic rings. This confirms the assignment of the quaternary carbons (Py-2 and Ph-1).



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Caption: HMBC Connectivity Map. Yellow arrows indicate critical 2-bond correlations from the central methine proton that definitively identify the ipso carbons of both rings.

## Experimental Protocol for High-Fidelity Acquisition

To reproduce these results or resolve overlaps, follow this validated protocol.

### A. Sample Preparation[2][5]

- Mass: Dissolve 15–20 mg of the amine in 0.6 mL of solvent.

- Solvent Choice:
  - Standard:  
  
(Chloroform-d). Good solubility, sharp peaks.
  - Alternative:  
  
. Use if Py-3/Py-5 overlap with Ph-4. DMSO will cause a slight downfield shift (+1-2 ppm) for most signals but may separate the 121-122 ppm cluster.
- Tube: High-quality 5mm NMR tube (Class A or B) to minimize shimming errors.

## B. Acquisition Parameters (Typical 400/500 MHz Instrument)

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 – 3.0 seconds. The quaternary carbons (C-Br, C-ipso) have long  
  
relaxation times. Insufficient delay will suppress these signals.
- Scans (NS): Minimum 1024 scans for adequate S/N ratio on quaternary carbons.
- Spectral Width: -10 to 220 ppm.

## C. Self-Validation Checklist

Before finalizing assignments, verify:

The C-Br Check: Is there a quaternary signal near 121 ppm? If it appears as a CH (in DEPT/HSQC), the assignment is wrong.

The Pyridine N-Effect: Is Py-2 significantly deshielded (>160 ppm) and Py-6 (>148 ppm)?

Integration: In quantitative  $^{13}\text{C}$  (inverse gated), do the symmetric carbons (Ph-2/6, Ph-3/5) show approximately double the intensity of Py-carbons?

## References

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- Reich, H. J. "13C NMR Chemical Shifts - Pyridines and Phenyls." University of Wisconsin-Madison Organic Chemistry Data. [\[Link\]](#)
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